

# 2-Bromo-5-phenylpyridine molecular weight and formula

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## Compound of Interest

Compound Name: 2-Bromo-5-phenylpyridine

Cat. No.: B012136

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## An In-depth Technical Guide on 2-Bromo-5-phenylpyridine

This guide provides the fundamental molecular and chemical properties of **2-Bromo-5-phenylpyridine**, a heterocyclic aromatic compound relevant to researchers and professionals in drug development and chemical synthesis.

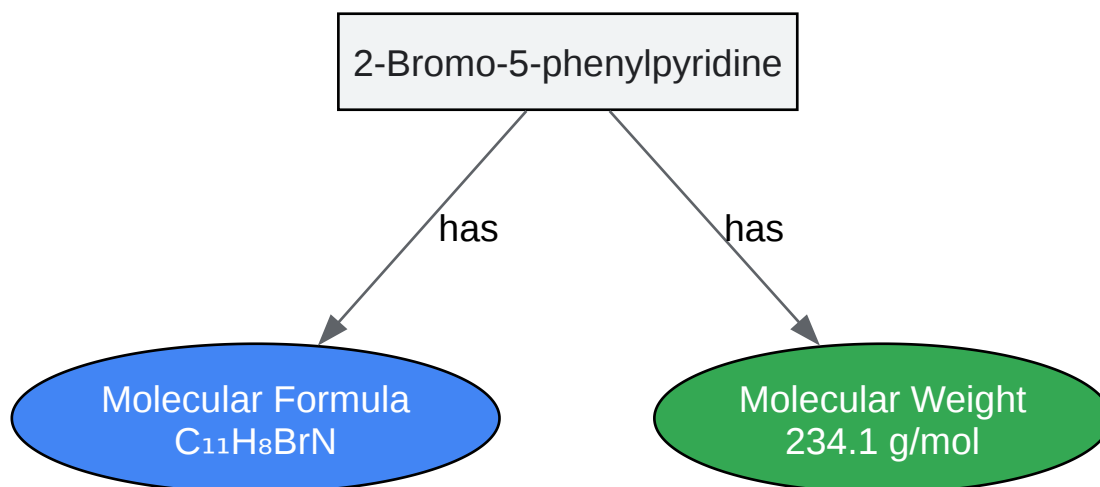
## Core Molecular Data

**2-Bromo-5-phenylpyridine** is an organic compound featuring a pyridine ring substituted with a bromine atom and a phenyl group. Its key identifiers and molecular properties are summarized below.

Property	Value	Source
Chemical Formula	C <sub>11</sub> H <sub>8</sub> BrN	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	234.1 g/mol	<a href="#">[1]</a>
IUPAC Name	2-bromo-5-phenylpyridine	<a href="#">[1]</a>
CAS Number	107351-82-6	<a href="#">[1]</a>
Exact Mass	232.984 g/mol	<a href="#">[2]</a>

## Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Molecular properties of **2-Bromo-5-phenylpyridine**.

## Experimental Protocols and Signaling Pathways

The concepts of experimental protocols and biological signaling pathways are not directly applicable to the intrinsic properties of a single chemical compound like **2-Bromo-5-phenylpyridine**.

- Experimental Protocols: Methodologies would be specific to a particular reaction or analysis using **2-Bromo-5-phenylpyridine** as a reagent or analyte, rather than being a property of the compound itself.
- Signaling Pathways: As a synthetic building block, **2-Bromo-5-phenylpyridine** is not known to be directly involved in biological signaling pathways. Such pathways involve complex interactions of biomolecules within a biological system.

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## References

- 1. 2-BROMO-5-PHENYLPYRIDINE | CAS 107351-82-6 [matrix-fine-chemicals.com]
- 2. echemi.com [echemi.com]
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